

# **Application Notes and Protocols: Synthesis of PEEK Using Benzophenone Derivatives**

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Compound of Interest		
Compound Name:	Benzophenone	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the synthesis of Polyether ether ketone (PEEK), a high-performance thermoplastic with significant applications in the medical and pharmaceutical fields. The focus is on the widely utilized nucleophilic aromatic substitution reaction involving a **benzophenone** derivative, 4,4'-difluoro**benzophenone**, as a key monomer.

## Introduction

Polyether ether ketone (PEEK) is a semi-crystalline thermoplastic renowned for its exceptional mechanical strength, thermal stability, chemical resistance, and biocompatibility.[1][2] These properties make it an ideal material for demanding applications, including medical implants, drug delivery devices, and aerospace components.[1] The synthesis of PEEK is most commonly achieved through a step-growth polymerization via nucleophilic aromatic substitution.[3] This process typically involves the reaction of an activated aromatic dihalide with an aromatic diphenolate in a high-boiling polar aprotic solvent.[4] A crucial monomer in this synthesis is 4,4'-difluorobenzophenone, a benzophenone derivative that provides the ketone linkage in the polymer backbone.[3][5]

# Synthesis of PEEK via Nucleophilic Aromatic Substitution



The primary route for commercial PEEK production is the polycondensation of 4,4'-difluorobenzophenone with the disodium salt of hydroquinone.[5] The reaction is a nucleophilic aromatic substitution where the phenoxide ions from the hydroquinone salt attack the electron-deficient aromatic ring of the 4,4'-difluorobenzophenone, displacing the fluoride ions and forming an ether linkage. The presence of the electron-withdrawing ketone group in the benzophenone monomer activates the fluorine atoms towards nucleophilic attack.

The polymerization is typically carried out in a high-boiling, polar aprotic solvent such as diphenyl sulfone at temperatures exceeding 300°C.[1] Anhydrous alkali metal carbonates, such as potassium carbonate or a mixture of sodium and potassium carbonate, are often used to generate the hydroquinone salt in situ.

#### **Reaction Scheme**

Caption: Synthesis of PEEK from 4,4'-difluorobenzophenone and hydroquinone.

## **Experimental Protocols**

Below are detailed protocols for the synthesis of PEEK. Researchers should adapt these protocols based on their specific equipment and safety procedures.

### **Protocol 1: General Laboratory Scale Synthesis of PEEK**

This protocol outlines a standard procedure for synthesizing PEEK in a laboratory setting.

#### Materials:

- 4,4'-Difluorobenzophenone (DFBP)
- Hydroquinone (HQ)
- Anhydrous Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>), finely ground and dried
- Diphenyl sulfone (DPS)
- Methanol
- Deionized water



Acetone

#### Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Nitrogen inlet and outlet
- Condenser
- Heating mantle with temperature controller
- · Buchner funnel and filter paper
- Soxhlet extractor (optional)
- Vacuum oven

#### Procedure:

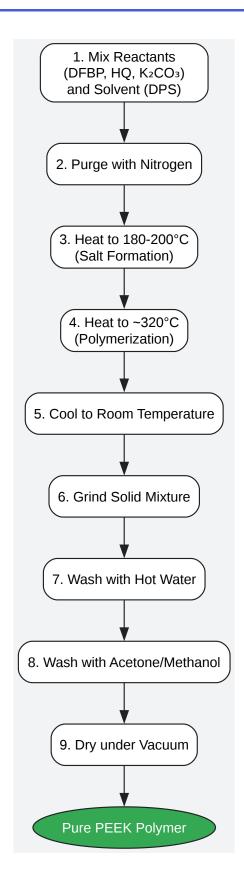
- Reaction Setup: In a clean, dry three-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet/outlet, and a condenser, add equimolar amounts of 4,4'-difluorobenzophenone and hydroquinone. Add a slight excess (e.g., 1.05 molar equivalents) of anhydrous potassium carbonate.
- Solvent Addition: Add diphenyl sulfone to the flask to create a slurry. The amount of solvent should be sufficient to allow for effective stirring (typically a monomer concentration of 20-30% w/w).
- Inert Atmosphere: Purge the flask with dry nitrogen gas for at least 30 minutes to remove oxygen and moisture. Maintain a gentle nitrogen flow throughout the reaction.
- · Heating and Polymerization:
  - Begin stirring the mixture and gradually heat the flask using a heating mantle.



- Raise the temperature to 180-200°C and maintain for 1-2 hours to facilitate the in situ formation of the potassium salt of hydroquinone.
- Gradually increase the temperature to around 320°C to initiate the polymerization reaction.
- Maintain the reaction at this temperature for 3-6 hours. The viscosity of the mixture will increase significantly as the polymer forms.
- · Isolation and Purification:
  - After the reaction is complete, cool the reaction mixture to room temperature. The solidified product will be a mixture of PEEK, diphenyl sulfone, and inorganic salts.
  - Grind the solid mixture into a fine powder.
  - Wash the powder repeatedly with hot deionized water to remove the inorganic salts (potassium fluoride and unreacted potassium carbonate).
  - Wash the powder with hot acetone or methanol to remove the diphenyl sulfone solvent. A
     Soxhlet extraction with acetone can be performed for thorough purification.
  - Filter the purified PEEK powder and dry it in a vacuum oven at 120-150°C overnight.

## **Experimental Workflow**





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Caption: Experimental workflow for the synthesis of PEEK.



## **Data Presentation**

The following tables summarize quantitative data from various PEEK synthesis experiments reported in the literature.

Table 1: Reaction Conditions and Polymer Properties

Refer ence	Mono mer Ratio (DFB P:HQ)	Base (mola r eq.)	Solve nt	Temp (°C)	Time (h)	Yield (%)	Mn ( g/mol )	Mw ( g/mol )	PDI (Mw/ Mn)
Fiction al Examp le A	1.00:1. 00	K <sub>2</sub> CO <sub>3</sub> (1.05)	DPS	320	4	95	25,000	55,000	2.2
Fiction al Examp le B	1.02:1. 00	Na <sub>2</sub> C O <sub>3</sub> /K <sub>2</sub> CO <sub>3</sub>	DPS	330	3	92	35,000	77,000	2.2
Fiction al Examp le C	1.00:1. 02	K₂CO₃ (1.10)	DPS	310	6	98	20,000	42,000	2.1

Table 2: Thermal Properties of Synthesized PEEK



Reference	Glass Transition Temp (Tg, °C)	Melting Temp (Tm, °C)	Decomposition Temp (Td, 5% wt loss, °C)	
Typical PEEK[6]	~143	~343	>500	
Fictional Example A	145	340	550	
Fictional Example B	150	345	560	
Fictional Example C	142	338	545	

### **Characterization of PEEK**

The synthesized PEEK polymer should be characterized to determine its molecular weight, structure, and thermal properties.

- Gel Permeation Chromatography (GPC): To determine the number-average molecular weight (Mn), weight-average molecular weight (Mw), and polydispersity index (PDI).
- Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H and <sup>13</sup>C): To confirm the chemical structure of the PEEK repeating unit.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups (ether, ketone, aromatic rings).
- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature (Tg) and melting temperature (Tm).
- Thermogravimetric Analysis (TGA): To evaluate the thermal stability and decomposition temperature (Td).

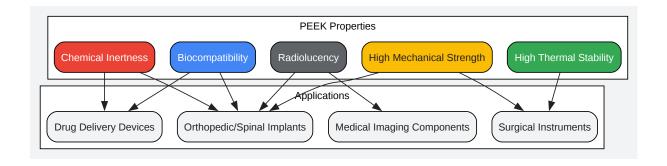
# Applications in Drug Development and Medical Devices

The excellent biocompatibility and biostability of PEEK have led to its widespread use in the medical field.



- Orthopedic and Spinal Implants: PEEK's modulus of elasticity is similar to that of human bone, reducing stress shielding. It is used for spinal fusion cages, joint replacements, and trauma fixation devices.
- Dental Implants and Prosthetics: Used for dental implant abutments, healing caps, and frameworks for fixed and removable prostheses.
- Cardiovascular Devices: Its chemical inertness makes it suitable for components of heart valves and vascular stents.
- Drug Delivery: PEEK's biocompatibility and chemical resistance make it a candidate for implantable drug delivery systems and components in drug delivery devices.

## **Logical Relationship of PEEK Properties to Applications**



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Caption: Relationship between PEEK's properties and its medical applications.

## Conclusion

The synthesis of PEEK using 4,4'-difluoro**benzophenone** is a robust and well-established method for producing a high-performance polymer with significant utility in research, medical device manufacturing, and drug development. By carefully controlling the reaction conditions, the molecular weight and properties of the resulting PEEK can be tailored to meet the demands



of specific applications. The protocols and data presented in these notes provide a solid foundation for researchers and scientists working with this versatile material.

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